

In-Depth Technical Guide: 1,3-Dimethoxy-5-(2-methyloctan-2-yl)benzene

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Compound of Interest

Compound Name: 1,3-Dimethoxy-5-(2-methyloctan-2-yl)benzene

Cat. No.: B037765

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 60526-81-0[1][2]

This technical guide provides a comprehensive overview of the chemical compound **1,3-Dimethoxy-5-(2-methyloctan-2-yl)benzene**, including its chemical and physical properties, a proposed synthetic route, and a discussion of its potential applications in drug development based on related structures. Due to the limited availability of published data on this specific molecule, this guide combines information from public chemical databases with established synthetic methodologies and general principles of drug discovery for analogous compounds.

Chemical and Physical Properties

The following table summarizes the key computed chemical and physical properties of **1,3-Dimethoxy-5-(2-methyloctan-2-yl)benzene**. This data is primarily sourced from the PubChem database.[2]

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₈ O ₂	PubChem[2]
Molecular Weight	264.4 g/mol	PubChem[2]
IUPAC Name	1,3-dimethoxy-5-(2-methyloctan-2-yl)benzene	PubChem[2]
CAS Number	60526-81-0	LookChem, PubChem[1][2]
InChI	InChI=1S/C17H28O2/c1-6-7-8-9-10-17(2,3)14-11-15(18-4)13-16(12-14)19-5/h11-13H,6-10H2,1-5H3	PubChem[2]
InChIKey	MYYOUJBZUGHFNX-UHFFFAOYSA-N	PubChem[2]
SMILES	CCCCCCC(C)(C)C1=CC(=CC(=C1)OC)OC	PubChem[2]
EC Number	262-280-2	LookChem, PubChem[1][2]
XLogP3	6.2	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	2	PubChem[2]
Rotatable Bond Count	7	PubChem[2]
Exact Mass	264.208930132 Da	PubChem[2]
Monoisotopic Mass	264.208930132 Da	PubChem[2]
Topological Polar Surface Area	18.5 Å ²	PubChem[2]
Heavy Atom Count	19	PubChem[2]

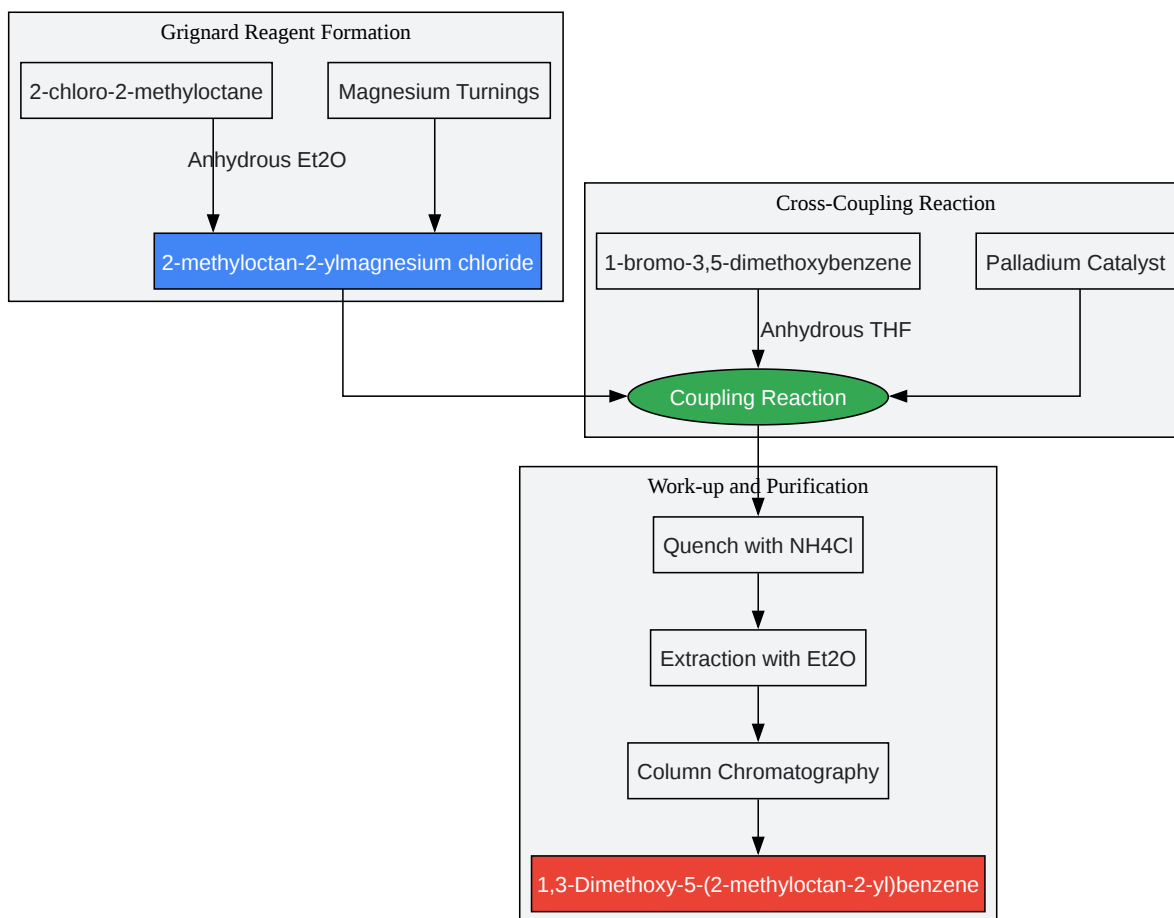
Proposed Synthesis

While specific experimental protocols for the synthesis of **1,3-Dimethoxy-5-(2-methyloctan-2-yl)benzene** are not readily available in the published literature, a plausible synthetic route can be proposed based on established organometallic reactions. A common method for introducing tertiary alkyl groups to an aromatic ring is through a Friedel-Crafts alkylation or by using an organometallic reagent. The following proposed protocol utilizes a Grignard reagent, a method analogous to the synthesis of similar alkylated dimethoxybenzene compounds.

Proposed Experimental Protocol: Grignard Reaction

- Preparation of the Grignard Reagent (2-methyloctan-2-ylmagnesium chloride):
 - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings (1.2 equivalents).
 - Add a small crystal of iodine to initiate the reaction.
 - Slowly add a solution of 2-chloro-2-methyloctane (1 equivalent) in anhydrous diethyl ether via the dropping funnel under a nitrogen atmosphere.
 - If the reaction does not start, gentle heating may be applied. Once initiated, the reaction is typically exothermic and may require cooling in an ice bath to maintain a gentle reflux.
 - After the addition is complete, stir the mixture at room temperature for an additional 1-2 hours to ensure complete formation of the Grignard reagent.
- Coupling Reaction:
 - In a separate flame-dried flask, dissolve 1-bromo-3,5-dimethoxybenzene (1 equivalent) in anhydrous tetrahydrofuran (THF).
 - Add a catalytic amount of a suitable cross-coupling catalyst, such as [--INVALID-LINK--](#) palladium(II) dichloride (PEPPSI-IPr).
 - Cool the solution to 0 °C in an ice bath.
 - Slowly add the prepared Grignard reagent from step 1 to the solution of 1-bromo-3,5-dimethoxybenzene.

- Allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Work-up and Purification:
 - Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
 - Extract the aqueous layer with diethyl ether (3x).
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Filter the drying agent and concentrate the solvent under reduced pressure.
 - Purify the crude product by column chromatography on silica gel using a gradient of hexane and ethyl acetate to yield the final product, **1,3-Dimethoxy-5-(2-methyloctan-2-yl)benzene**.



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Caption: Proposed synthetic workflow for **1,3-Dimethoxy-5-(2-methyloctan-2-yl)benzene**.

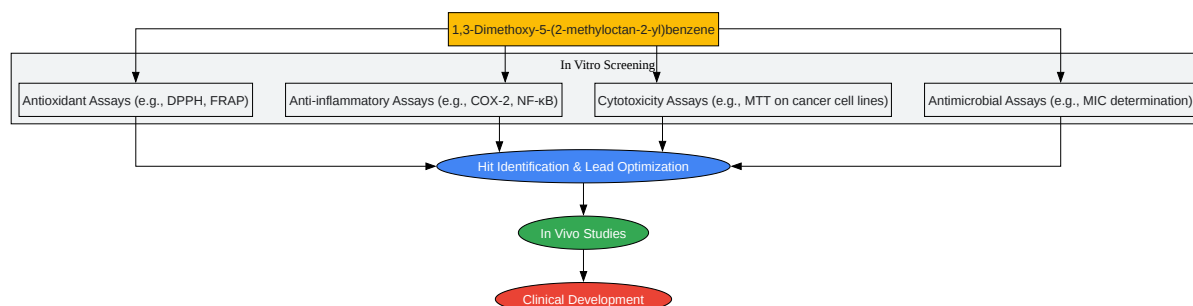
Potential Applications in Drug Development

There is currently no specific research available detailing the biological activity or drug development applications of **1,3-Dimethoxy-5-(2-methyloctan-2-yl)benzene**. However, the structural motifs present in the molecule, namely the dimethoxybenzene core and the long alkyl chain, are found in various biologically active compounds.

Alkylated methoxyphenols and related compounds have been investigated for a range of biological activities, including:

- **Antioxidant and Anti-inflammatory Properties:** The methoxy groups on the benzene ring can influence the redox properties of the molecule, potentially conferring antioxidant activity. Some o-methoxyphenols have been shown to possess radical-scavenging capabilities and can inhibit inflammatory pathways, such as the cyclooxygenase-2 (COX-2) and NF-κB signaling pathways.
- **Anticancer Activity:** Certain prodigiosenes with alkyl chains have demonstrated cytotoxic effects against tumor cell lines. The lipophilic alkyl chain can influence the compound's ability to interact with cellular membranes and other hydrophobic targets.
- **Antimicrobial Activity:** The hydrophobic nature of the alkyl substituent can also play a role in antimicrobial activity, potentially by disrupting bacterial cell membranes.

Given these general activities of related compounds, **1,3-Dimethoxy-5-(2-methyloctan-2-yl)benzene** could be a candidate for screening in various biological assays to explore its therapeutic potential. A general workflow for such a screening process is outlined below.



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Caption: General workflow for biological activity screening of a novel chemical compound.

Conclusion

1,3-Dimethoxy-5-(2-methyloctan-2-yl)benzene is a chemical compound for which basic physicochemical properties are available, but detailed experimental studies on its synthesis and biological activity are lacking in the public domain. The proposed synthetic route provides a viable method for its preparation, which would enable further investigation into its potential as a therapeutic agent. Based on the activities of structurally related molecules, this compound warrants exploration for its antioxidant, anti-inflammatory, anticancer, and antimicrobial properties. Further research is necessary to elucidate its specific biological functions and potential for drug development.

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References

- 1. lookchem.com [lookchem.com]
- 2. 1,3-Dimethoxy-5-(2-methyloctan-2-yl)benzene | C₁₇H₂₈O₂ | CID 108961 - PubChem [pubchem.ncbi.nlm.nih.gov]
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